

# In-depth Technical Guide: 2-Oxohex-4-en-3-yl acetate

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## Compound of Interest

Compound Name: 2-Oxohex-4-en-3-yl acetate

Cat. No.: B15475078

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### Initial Analysis and Identification:

The chemical name "**2-Oxohex-4-en-3-yl acetate**" did not yield a specific CAS (Chemical Abstracts Service) number in comprehensive searches. However, a closely related structural isomer, 4-oxohex-2-en-3-yl acetate, is registered under CAS Number 58606-36-3.<sup>[1][2]</sup> It is highly probable that "**2-Oxohex-4-en-3-yl acetate**" is a minor misnomer for this registered compound. This guide will, therefore, focus on the available data for 4-oxohex-2-en-3-yl acetate.

Despite extensive searches of scientific literature and chemical databases, there is a significant lack of in-depth technical information, experimental protocols, and biological data for 4-oxohex-2-en-3-yl acetate. The available information is limited to basic chemical properties.

## Chemical Properties and Data

The following table summarizes the known quantitative data for 4-oxohex-2-en-3-yl acetate.

Property	Value	Source
CAS Number	58606-36-3	<sup>[1][2]</sup>
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>3</sub>	<sup>[1]</sup>
Molecular Weight	156.18 g/mol	<sup>[1]</sup>

## Experimental Protocols

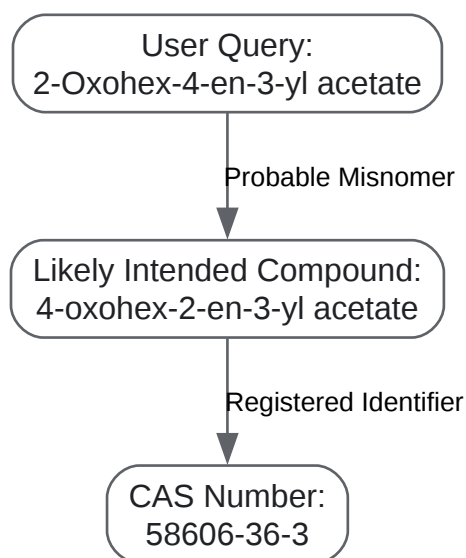
A thorough review of scientific literature did not yield any detailed experimental protocols for the synthesis, purification, or analysis of 4-oxohex-2-en-3-yl acetate. While the compound is listed by some chemical suppliers, the synthetic routes and quality control methodologies are not publicly available.

## Biological Activity and Signaling Pathways

There is no available information in peer-reviewed journals or biological databases regarding the biological activity of 4-oxohex-2-en-3-yl acetate. Consequently, no signaling pathways involving this compound have been described.

## Visualization of Relationships

Due to the absence of experimental workflows or defined signaling pathways in the available literature, no diagrams can be generated. A logical relationship concerning the nomenclature is presented below.



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Caption: Logical relationship between the user query and the identified compound.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 4-oxohex-2-en-3-yl acetate | CAS#:58606-36-3 | Chemsrce [chemsrc.com]
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